

A Technical Guide to the Synthesis and Characterization of Chlorotriphenylsilane

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Compound of Interest

Compound Name: Chlorotriphenylsilane

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Chlorotriphenylsilane (TPSCI), a prominent organosilicon compound, serves as a cornerstone in modern organic synthesis and materials science. Its utility is particularly pronounced in the pharmaceutical industry, where it functions as a versatile protecting group for alcohols and amines and as a crucial intermediate in the synthesis of complex active pharmaceutical ingredients (APIs).^{[1][2][3]} This technical guide provides an in-depth overview of the synthesis and characterization of **chlorotriphenylsilane**, offering detailed experimental protocols and structured data for laboratory and research applications.

Physicochemical Properties

Chlorotriphenylsilane is a white to off-white crystalline solid.^{[1][4]} It is sensitive to moisture and reacts with water, necessitating handling under anhydrous conditions.^{[4][5]}

Property	Value	References
Molecular Formula	C ₁₈ H ₁₅ ClSi	[4][6]
Molecular Weight	294.85 g/mol	[6][7]
CAS Number	76-86-8	[4][5][6]
Melting Point	91-94 °C	[3][4]
Boiling Point	378 °C	[1][4]
Density	~1.14 g/cm ³	[1][4]
Solubility	Soluble in nonpolar organic solvents (e.g., benzene, toluene); reacts with water.	[4][5]

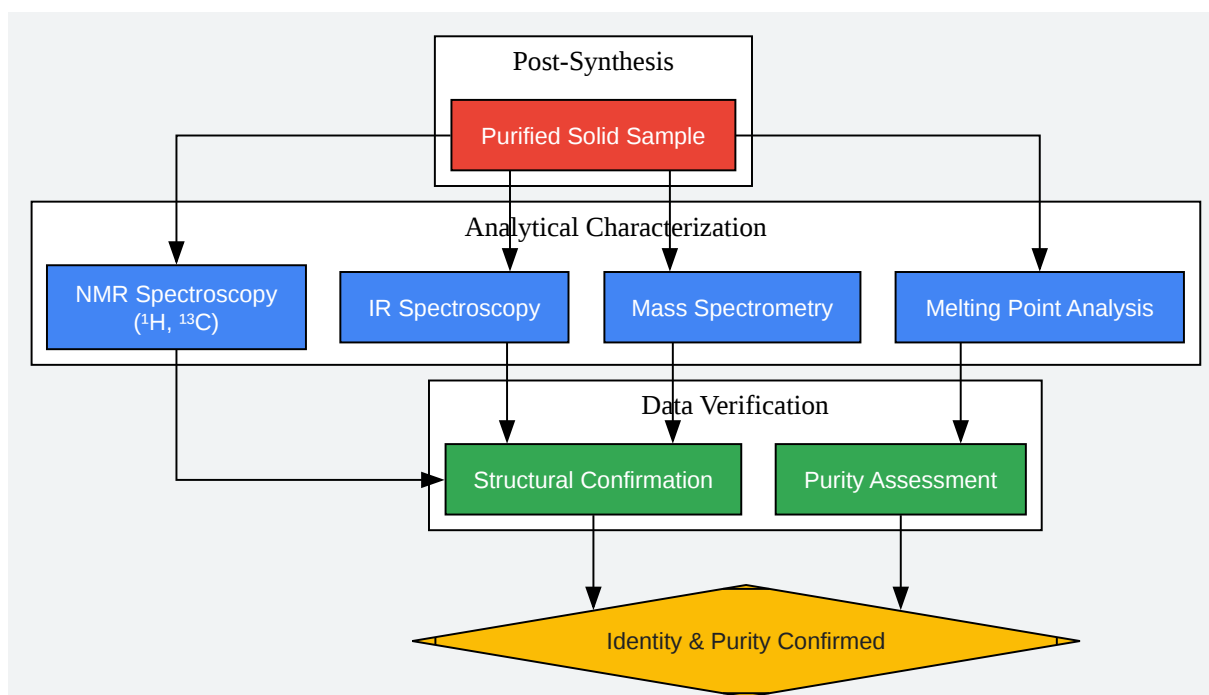
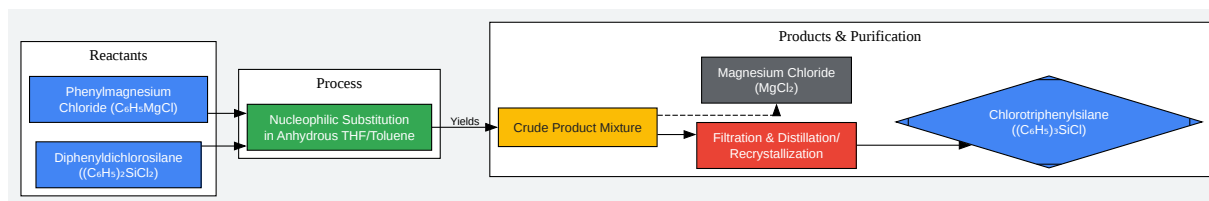
Synthesis of Chlorotriphenylsilane

Several methods exist for the synthesis of **chlorotriphenylsilane**, with the Grignard reagent coupling method being one of the most common and versatile approaches.[8]

Synthesis Method	Reactants	Key Conditions	Typical Yield	References
Grignard Reagent Coupling	Phenylmagnesium halide (e.g., C_6H_5MgCl), Dichlorodiphenylsilane ((C_6H_5) ₂ SiCl ₂) or Silicon Tetrachloride (SiCl ₄)	Anhydrous ether solvent (e.g., THF, Toluene); Controlled temperature.	High (e.g., 94.2% reported with a THF/Toluene solvent system).	[8]
Direct Chlorination	Triphenylsilane, Chlorinating agent (e.g., Cl ₂)	-	-	[8]
Reaction with SiCl ₄	Triphenylsilane, Silicon Tetrachloride (SiCl ₄)	-	Produces by-products.	[8]

Grignard Synthesis Pathway

The Grignard pathway is a robust method for forming silicon-carbon bonds.[9] The synthesis of **chlorotriphenylsilane** can be achieved by reacting a phenyl Grignard reagent with a suitable chlorosilane, such as diphenyldichlorosilane.[8] The reaction proceeds via a nucleophilic attack of the Grignard's carbanion on the electrophilic silicon atom.[8]



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